

Application Notes and Protocols: Mercaptan-Terminated Polymers in Adhesive Formulations

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Compound of Interest

Compound Name: MERCAPTAN-TERMINATED
POLYMER

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Introduction

Mercaptan-terminated polymers have emerged as a versatile class of materials in the formulation of high-performance adhesives. Their unique reactivity, facilitated by the terminal thiol (-SH) groups, allows for rapid curing at ambient temperatures, excellent adhesion to a variety of substrates, and the ability to formulate adhesives with a wide range of mechanical properties. These polymers are particularly valued in applications requiring fast cure times, good chemical and solvent resistance, and flexibility. This document provides detailed application notes, experimental protocols, and performance data for **mercaptan-terminated polymer**-based adhesives, with a focus on their application in research and development settings.

Key Advantages of Mercaptan-Terminated Polymer Adhesives

Mercaptan-terminated polymers, particularly in combination with epoxy resins, offer several distinct advantages in adhesive formulations:

- **Rapid Cure at Ambient Temperature:** The high nucleophilicity of the mercaptide anion, formed in the presence of a base catalyst, allows for rapid reaction with epoxides even at

room temperature, with cure times ranging from seconds to a few hours.[1][2]

- **Excellent Adhesion:** These adhesives exhibit strong bonding to a wide array of substrates, including metals, plastics, glass, and concrete.[3]
- **Formulation Versatility:** The properties of the adhesive, such as viscosity, cure rate, and mechanical strength, can be readily tailored by modifying the polymer architecture (linear, branched), the type of curing agent, and the concentration of accelerators.[1]
- **Low Temperature Flexibility:** Many formulations based on **mercaptan-terminated polymers**, such as polysulfides and polythioethers, retain their flexibility at low temperatures.
- **Chemical and Solvent Resistance:** Polysulfide-based mercaptan polymers are known for their excellent resistance to fuels and solvents.[1]

Common Types of Mercaptan-Terminated Polymers in Adhesives

Several types of **mercaptan-terminated polymers** are commonly used in adhesive formulations:

- **Polysulfides:** These are the most traditional type, characterized by disulfide (-S-S-) linkages in the polymer backbone. They offer excellent fuel and solvent resistance and good flexibility.
- **Polythioethers:** These polymers feature thioether (-S-) linkages, which can provide improved thermal stability and compatibility with other resins compared to polysulfides.
- **Mercaptan-Terminated Polyethers:** These polymers offer good flexibility and adhesion and are often used to modify the properties of other polymer systems.[4]
- **Mercaptan-Modified Epoxy Resins:** In these systems, a mercaptan-containing compound is used as a curing agent or co-curing agent for an epoxy resin, resulting in a durable and versatile adhesive.

Data Presentation: Performance of Mercaptan-Terminated Polymer Adhesives

The following table summarizes typical performance data for **mercaptan-terminated polymer**-based adhesives. It is important to note that these values are representative and can vary significantly depending on the specific formulation, including the type of polymer, curing agent, catalyst, and substrate.

Property	Formulation Example	Value	Test Standard
Lap Shear Strength	Epoxy resin cured with a mercaptan hardener (on aluminum)	15 - 30 MPa	ASTM D1002
Epoxy with 3 wt% self-healing epoxy/mercaptan microcapsules (on aluminum)	14.26 MPa	ASTM D1002	
Cure Time (Gel Time)	Accelerated mercaptan/epoxy system (e.g., Capcure® 3830-81)	3 - 5 minutes	-
Fast-cure mercaptan/epoxy system (e.g., Capcure 40 sec HV)	40 seconds	-	
Polysulfide sealant	Serviceable cure in 8 hours at 52°C	-	
Glass Transition (Tg)	Mercaptan-cured bisphenol A epoxy	Slightly above room temperature	DMA (ISO 6721)
Mercaptan-cured multifunctional epoxy or novolac	50 - 60°C	DMA (ISO 6721)	
Viscosity	Liquid mercaptan-terminated polymer	500 - 2500 cP (0.5 - 2.5 Pa.s)	-
Hardness	Polysulfide sealant	30 Durometer A	ASTM D2240

Experimental Protocols

Protocol 1: Preparation of a Two-Component Mercaptan-Epoxy Adhesive

This protocol describes the preparation of a basic two-component adhesive system based on a **mercaptan-terminated polymer** and a bisphenol A-based epoxy resin.

Materials:

- **Mercaptan-terminated polymer** (e.g., a liquid polysulfide or polythioether with known mercaptan equivalent weight)
- Bisphenol A diglycidyl ether (DGEBA) based epoxy resin (with known epoxy equivalent weight)
- Tertiary amine catalyst (e.g., 2,4,6-Tris(dimethylaminomethyl)phenol - DMP-30)
- Disposable mixing cups and stirring rods
- Weighing balance

Procedure:

- **Calculate Stoichiometry:** Determine the required amounts of the **mercaptan-terminated polymer** (Part A) and the epoxy resin (Part B) based on a 1:1 stoichiometric ratio of mercaptan groups to epoxy groups. The calculation is as follows:
 - $\text{Mass of Part A} = (\text{Mercaptan Equivalent Weight of Part A} / \text{Epoxy Equivalent Weight of Part B}) * \text{Mass of Part B}$
- **Weigh Components:** Accurately weigh the calculated amounts of the **mercaptan-terminated polymer** into a clean, dry mixing cup.
- **Add Catalyst:** Add the tertiary amine catalyst to the **mercaptan-terminated polymer**. A typical starting concentration is 1-5 parts per hundred parts of the mercaptan polymer. The amount of catalyst will significantly influence the cure speed.

- Mix Part A: Thoroughly mix the catalyst with the **mercaptan-terminated polymer** until a homogeneous mixture is obtained.
- Add Epoxy Resin: Weigh the calculated amount of the epoxy resin into the mixing cup containing the catalyzed mercaptan polymer.
- Final Mixing: Immediately and thoroughly mix the two components for 2-3 minutes, ensuring a uniform consistency. Avoid excessive air entrapment.
- Application: The adhesive is now ready for application to the desired substrates.

Protocol 2: Determination of Lap Shear Strength (ASTM D1002)

This protocol outlines the procedure for testing the shear strength of the prepared adhesive on a standard substrate.

Materials and Equipment:

- Prepared two-component mercaptan-epoxy adhesive
- Standard test substrates (e.g., aluminum, steel, or plastic coupons, typically 1 inch wide)
- Solvent for cleaning substrates (e.g., acetone, isopropanol)
- Abrasive paper for surface preparation
- Applicator for controlling bondline thickness
- Clamps or fixtures to hold the bonded specimens during cure
- Universal testing machine with a suitable load cell

Procedure:

- Substrate Preparation:

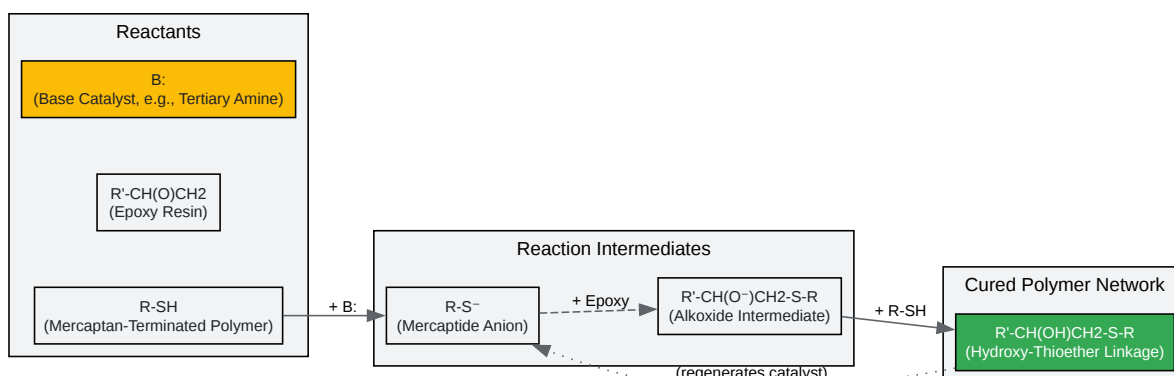
- Clean the surfaces of the test coupons with a suitable solvent to remove any oil, grease, or dirt.
- Lightly abrade the bonding surfaces with abrasive paper to create a fresh, active surface.
- Clean the surfaces again with solvent to remove any loose particles.
- Allow the substrates to dry completely.
- Adhesive Application:
 - Prepare the adhesive as described in Protocol 1 immediately before use.
 - Apply a thin, uniform layer of the mixed adhesive to one of the prepared substrate surfaces.
- Assembly of Lap Joint:
 - Bring the two substrates together to form a single lap joint with a defined overlap area (typically 0.5 inches).
 - Use an appropriate method (e.g., shims, wires) to control the bondline thickness.
 - Apply light pressure to ensure good contact and squeeze out any excess adhesive.
- Curing:
 - Clamp the assembled specimens and allow them to cure at ambient temperature for the specified time (e.g., 24 hours for full cure).
- Testing:
 - Mount the cured specimen in the grips of the universal testing machine.
 - Apply a tensile load at a constant rate of crosshead movement (typically 1.3 mm/min or 0.05 in/min) until failure occurs.
 - Record the maximum load at failure.

- Calculation:
 - Calculate the lap shear strength in megapascals (MPa) or pounds per square inch (psi) by dividing the maximum load by the overlap area.

Visualizations

Curing Mechanism of a Mercaptan-Epoxy Adhesive

The following diagram illustrates the base-catalyzed reaction between a **mercaptan-terminated polymer** and an epoxy resin, which is the fundamental curing mechanism for this type of adhesive.

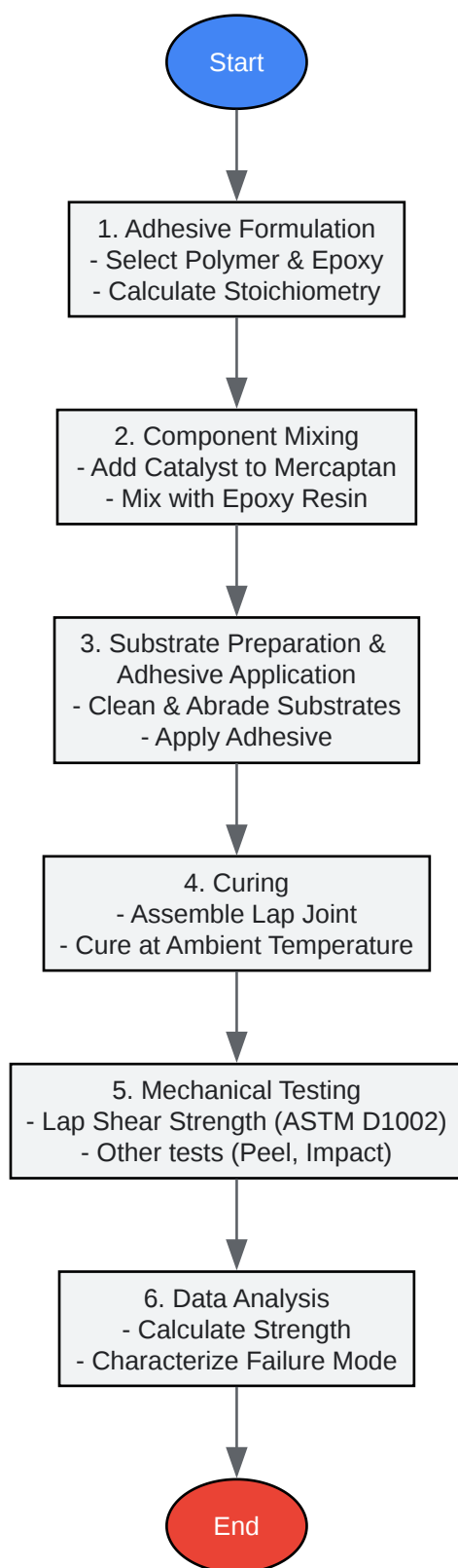


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Caption: Curing reaction of a mercaptan-epoxy adhesive.

Experimental Workflow for Adhesive Formulation and Testing

This diagram outlines the typical workflow for preparing and evaluating a **mercaptan-terminated polymer**-based adhesive.



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Caption: Workflow for adhesive formulation and testing.

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